

Application Notes and Protocols for VK-II-86

Stock Solution Preparation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: VK-II-86

Cat. No.: B560432

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This document provides detailed guidelines for the preparation, storage, and handling of stock solutions for the carvedilol analogue, **VK-II-86**. Adherence to these protocols is crucial for ensuring the stability, and activity of the compound for reliable and reproducible experimental results.

Introduction

VK-II-86 is a synthetic analogue of carvedilol that notably lacks β -adrenoceptor antagonist activity.^[1] Its primary mechanism of action involves the inhibition of store-overload-induced calcium release (SOICR) by targeting the ryanodine receptor 2 (RyR2) channel.^{[1][2]} This makes it a valuable tool for investigating intracellular calcium homeostasis and its role in cardiac arrhythmias.^{[1][3]} Accurate preparation of stock solutions is the first critical step in any experiment utilizing this compound.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **VK-II-86** is provided in the table below.

Property	Value	Reference
Chemical Formula	C25H28N2O4	
Molecular Weight	420.51 g/mol	
CAS Number	955371-84-3	
Appearance	To be determined	
Purity	>98% (or refer to the Certificate of Analysis)	

Stock Solution Preparation

Solubility Data

The solubility of **VK-II-86** is a critical factor in the preparation of stock solutions. The recommended solvent is dimethyl sulfoxide (DMSO).

Solvent	Concentration	Notes	Reference
DMSO	100 mg/mL (237.81 mM)	Requires sonication. It is highly recommended to use newly opened, anhydrous DMSO as the compound is hygroscopic.	

Protocol for Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **VK-II-86** in DMSO.

Materials:

- **VK-II-86** powder
- Anhydrous, newly opened Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Ultrasonic bath
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Equilibration:** Before opening, allow the vial of **VK-II-86** powder to equilibrate to room temperature for at least 1 hour.
- **Weighing:** Accurately weigh the desired amount of **VK-II-86** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.205 mg of **VK-II-86** (Molecular Weight: 420.51).
- **Solubilization:**
 - Add the appropriate volume of anhydrous DMSO to the vial containing the **VK-II-86** powder. For a 10 mM solution, if you weighed 4.205 mg, add 1 mL of DMSO.
 - Vortex the solution for 1-2 minutes to aid in dissolution.
 - Sonicate the solution in an ultrasonic bath until the compound is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials.
- **Storage:** Store the aliquots under the appropriate conditions as outlined in the storage guidelines below.

Storage and Stability

Proper storage of both the solid compound and the stock solutions is essential to maintain the integrity of **VK-II-86**.

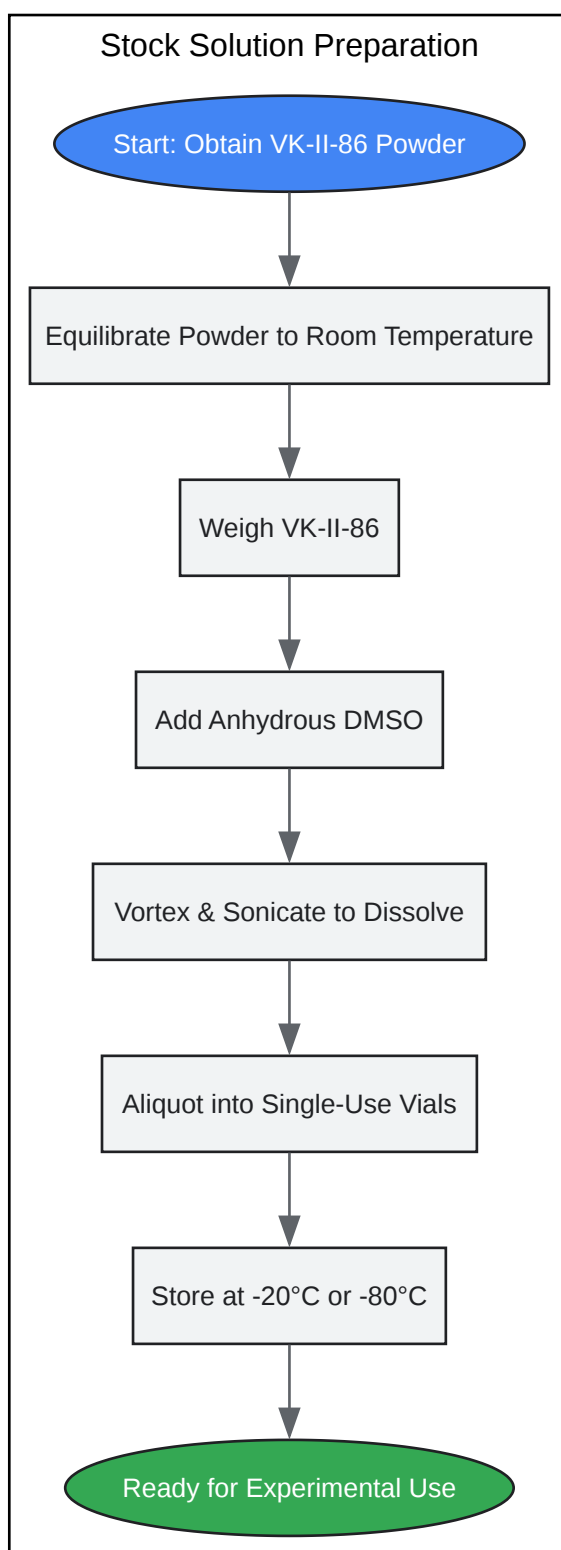
Form	Storage Temperature	Duration	Notes	Reference
Solid Powder	0 - 4°C	Short-term (days to weeks)	Store in a dry, dark environment.	
-20°C	Long-term (months to years)	Store in a dry, dark environment.		
DMSO Stock Solution	-20°C	Up to 1 month		
-80°C	Up to 6 months			

Important Considerations:

- Repeated freeze-thaw cycles of stock solutions should be avoided as they can lead to product inactivation.
- When using a stored stock solution, allow the vial to equilibrate to room temperature before opening.
- Solutions should be prepared and used on the same day whenever possible.

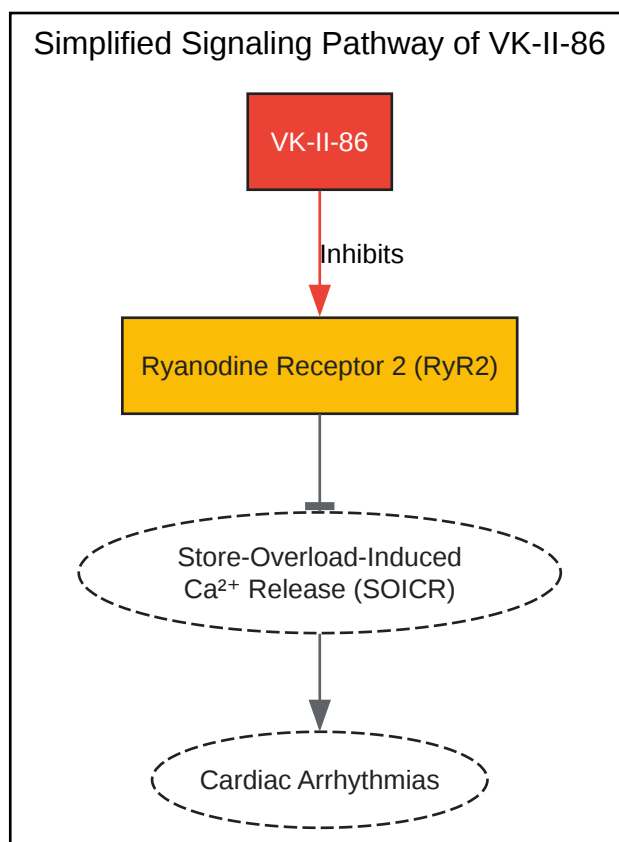
Experimental Workflow and Signaling Pathway

The following diagrams illustrate the general workflow for preparing **VK-II-86** stock solutions and a simplified representation of its known signaling pathway.



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Caption: Workflow for **VK-II-86** Stock Solution Preparation.



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Caption: Simplified **VK-II-86** Signaling Pathway.

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